

# comparing the properties of 2,7-Dinitronaphthalene vs 1,5-Dinitronaphthalene

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## Compound of Interest

Compound Name: 2,7-Dinitronaphthalene

Cat. No.: B1220600

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A Comparative Analysis of **2,7-Dinitronaphthalene** and 1,5-Dinitronaphthalene for Researchers and Drug Development Professionals

This guide provides a comprehensive comparison of the physicochemical properties, synthesis, applications, and toxicological profiles of **2,7-Dinitronaphthalene** and 1,5-Dinitronaphthalene. This information is intended to assist researchers, scientists, and professionals in the field of drug development in understanding the characteristics of these two isomers.

## Physicochemical Properties

A summary of the key physicochemical properties of **2,7-Dinitronaphthalene** and 1,5-Dinitronaphthalene is presented in the table below. While both isomers share the same molecular formula and weight, their structural differences lead to variations in their physical properties.

Property	2,7-Dinitronaphthalene	1,5-Dinitronaphthalene
CAS Number	24824-27-9	605-71-0[1]
Molecular Formula	$C_{10}H_6N_2O_4$ [2]	$C_{10}H_6N_2O_4$ [1]
Molecular Weight	218.17 g/mol [2][3]	218.17 g/mol [1]
Appearance	Yellow crystalline solid[2]	Yellowish-white needles or light yellow fluffy solid[1]
Melting Point	229-233 °C[2]	213-216 °C[4]
Boiling Point	~413.5 °C (predicted)[2]	Sublimes[1]
Solubility in Water	Very low[2]	Less than 1 mg/mL at 20 °C[1]
Solubility in Organic Solvents	Soluble in organic solvents[2]	More soluble in organic solvents like toluene and acetone[5]

## Synthesis and Production

The synthesis of both **2,7-Dinitronaphthalene** and **1,5-Dinitronaphthalene** is primarily achieved through the nitration of naphthalene. However, direct nitration typically yields a mixture of isomers, with 1,5- and 1,8-dinitronaphthalene being the major products.[6] The separation of these isomers is a critical and often challenging step in obtaining the pure compounds.

### Experimental Protocol: General Nitration of Naphthalene

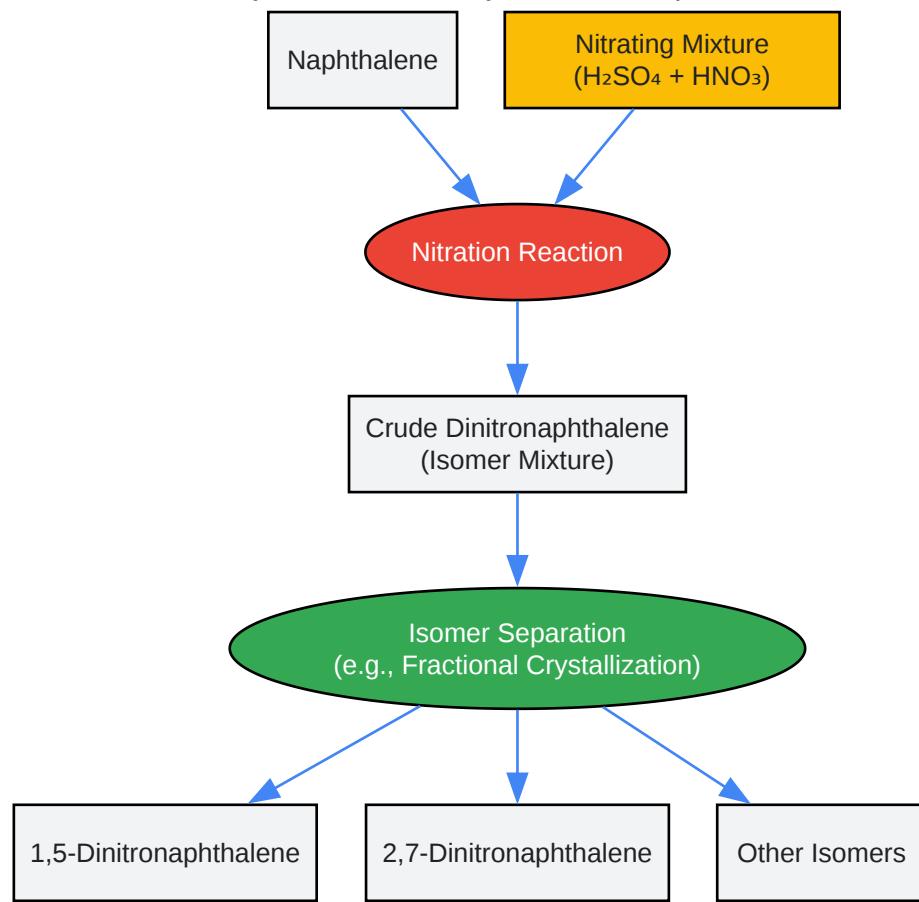
A common method for the synthesis of dinitronaphthalenes involves the following steps:

- **Nitrating Mixture Preparation:** A mixture of concentrated sulfuric acid and concentrated nitric acid is carefully prepared, typically maintaining a low temperature to control the exothermic reaction.
- **Nitration Reaction:** Naphthalene is slowly added to the nitrating mixture under controlled temperature conditions. The reaction is allowed to proceed for a specific duration to ensure dinitration.

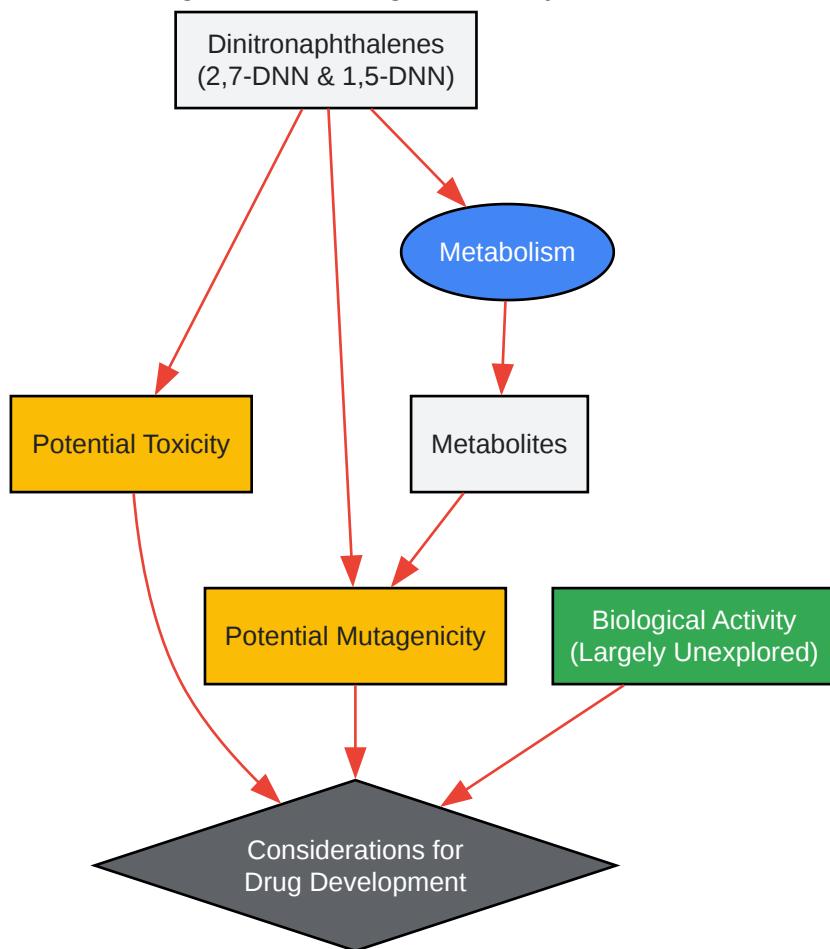
- Isolation of Isomer Mixture: The reaction mixture is then poured onto ice, causing the precipitation of the crude dinitronaphthalene isomers. The solid precipitate is collected by filtration and washed with water until neutral.
- Isomer Separation: The dried mixture of isomers can be separated by techniques such as fractional crystallization from a suitable solvent (e.g., dichloroethane) or solvent extraction, exploiting the differences in solubility between the isomers.<sup>[5][6]</sup>

Below is a DOT script visualizing the general synthesis pathway for dinitronaphthalenes.

## General Synthesis Pathway of Dinitronaphthalenes



## Toxicological and Biological Activity Considerations

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## References

- 1. 1,5-Dinitronaphthalene | C<sub>10</sub>H<sub>6</sub>N<sub>2</sub>O<sub>4</sub> | CID 11803 - PubChem  
[pubchem.ncbi.nlm.nih.gov]
- 2. Buy 2,7-Dinitronaphthalene | 24824-27-9 [smolecule.com]
- 3. 2,7-Dinitronaphthalene | C<sub>10</sub>H<sub>6</sub>N<sub>2</sub>O<sub>4</sub> | CID 90620 - PubChem  
[pubchem.ncbi.nlm.nih.gov]

- 4. 2,7-DINITRONAPHTHALENE | 24824-27-9 [chemicalbook.com]
- 5. 1,5-Dinitronaphthalene | 605-71-0 [chemicalbook.com]
- 6. benchchem.com [benchchem.com]
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